

# Technical Data Sheet: 2',3'-Isopropylidene Adenosine-13C5

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## Compound of Interest

Compound Name:	2',3'-Isopropylidene Adenosine-13C5
Cat. No.:	B1160910

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This document provides a detailed analysis of the molecular weight of **2',3'-Isopropylidene Adenosine-13C5**, an isotopically labeled form of 2',3'-Isopropylideneadenosine. The inclusion of five Carbon-13 isotopes makes this compound a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based quantification.

## Molecular Composition and Formula

**2',3'-Isopropylidene Adenosine-13C5** is a derivative of the nucleoside adenosine. The molecular formula for the unlabeled compound is  $C_{13}H_{17}N_5O_4$ .<sup>[1][2][3]</sup> In this isotopically labeled version, five of the thirteen carbon atoms are replaced with the stable heavy isotope, Carbon-13 ( $^{13}C$ ).

The resulting molecular formula is  $C_8^{13}C_5H_{17}N_5O_4$ .<sup>[4]</sup>

## Theoretical Molecular Weight Calculation

The molecular weight is the sum of the atomic masses of all atoms in the molecule. For this calculation, the precise masses of the specific isotopes ( $^{12}C$  and  $^{13}C$ ) are used for the carbon atoms, while the standard atomic weights are used for the other elements, as they represent the natural isotopic abundance.

The calculation is as follows:

- Carbon (<sup>12</sup>C): 8 atoms  $\times$  12.000000 amu = 96.000000 amu
- Carbon-13 (<sup>13</sup>C): 5 atoms  $\times$  13.003355 amu = 65.016775 amu[5][6][7]
- Hydrogen (H): 17 atoms  $\times$  1.0080 amu = 17.136000 amu[8][9]
- Nitrogen (N): 5 atoms  $\times$  14.007 amu = 70.035000 amu[10][11][12]
- Oxygen (O): 4 atoms  $\times$  15.999 amu = 63.996000 amu[13]

Total Calculated Molecular Weight = 312.184 g/mol

The reported molecular weight from commercial suppliers is 312.27 g/mol .[4] The minor difference between the theoretical calculation and the reported value can be attributed to variations in the accepted atomic mass values used by different organizations.

## Data Presentation: Atomic and Molecular Weights

The quantitative data used for the molecular weight determination is summarized in the table below for clarity and comparison.

Element/Isootope	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Isotopic Mass (amu)	Subtotal (amu)
Carbon	C	8	12.011[14] [15]	12.000000	96.000000
Carbon-13	<sup>13</sup> C	5	N/A	13.003355[16]	65.016775
Hydrogen	H	17	1.0080[17]	N/A	17.136000
Nitrogen	N	5	14.007[18] [19]	N/A	70.035000
Oxygen	O	4	15.999[20] [21]	N/A	63.996000
Total		39	312.184		

## Experimental Protocols: Molecular Weight Determination

While the molecular weight is calculated theoretically, it is confirmed experimentally using mass spectrometry.

### Protocol: Molecular Weight Verification by Mass Spectrometry

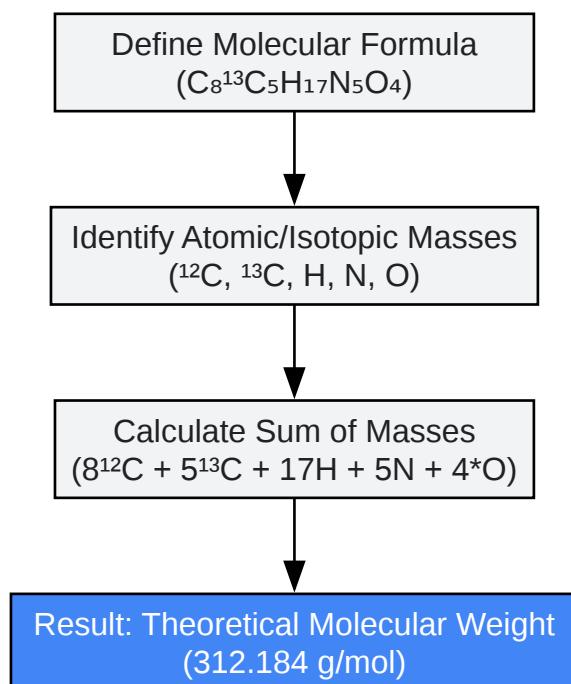
- Sample Preparation: A small quantity of **2',3'-Isopropylidene Adenosine-13C5** is dissolved in a suitable volatile solvent (e.g., methanol or acetonitrile) to a final concentration of approximately 1 µg/mL.
- Instrumentation: A high-resolution mass spectrometer (e.g., Orbitrap or TOF) is calibrated according to the manufacturer's instructions using a known calibration standard.
- Ionization: The prepared sample is introduced into the mass spectrometer, typically using electrospray ionization (ESI) in positive ion mode. This process generates protonated molecules,  $[M+H]^+$ .

- Mass Analysis: The instrument separates ions based on their mass-to-charge ratio (m/z).
- Data Acquisition: The mass spectrum is recorded, showing a peak corresponding to the  $[M+H]^+$  ion. For **2',3'-Isopropylidene Adenosine-13C5**, this peak would be expected at an m/z of approximately 313.19 (312.18 + mass of  $H^+$ ).
- Data Analysis: The exact mass of the observed peak is used to confirm the molecular weight and elemental composition of the compound.

## Visualization of Molecular Composition

The following diagrams illustrate the logical relationship of the atoms contributing to the final molecular weight and the workflow for its determination.

Caption: Elemental contribution to the total molecular weight.



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Caption: Workflow for calculating the theoretical molecular weight.

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